

Solubility of ROX NHS ester in DMSO and other organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ROX NHS ester, 6-isomer

Cat. No.: B12282342

[Get Quote](#)

Solubility and Handling of ROX NHS Ester: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the solubility characteristics of Rhodamine X (ROX) N-hydroxysuccinimidyl (NHS) ester, a widely used fluorescent dye for labeling biomolecules. It includes quantitative solubility data, detailed experimental protocols for dissolution and conjugation, and visualizations of the key chemical reaction and experimental workflow.

Overview of ROX NHS Ester

ROX NHS ester is an amine-reactive fluorescent labeling reagent. The NHS ester moiety reacts efficiently with primary amino groups (-NH₂) on molecules such as proteins, peptides, and amine-modified oligonucleotides to form stable amide bonds[1][2]. This reaction makes it a valuable tool for fluorescently labeling biomolecules for a variety of applications, including quantitative PCR (qPCR), fluorescence microscopy, and flow cytometry[3][4][5]. The dye is known for its high fluorescence quantum yield and photostability[3][4][5].

Solubility of ROX NHS Ester

The solubility of ROX NHS ester is a critical factor in its successful application in labeling protocols. The compound is a dark crimson or dark violet powder in its solid form[4][5].

Qualitative Solubility

ROX NHS ester exhibits good solubility in polar organic solvents. Multiple sources consistently report its solubility in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF)[3][4][6][7][8][9][10][11][12]. Other organic solvents in which it is soluble include acetonitrile and methanol[5][7][10][13]. Conversely, ROX NHS ester has low solubility in water[3][4].

Quantitative Solubility Data

While precise solubility limits (e.g., in g/L or mol/L) are not extensively published, practical quantitative data can be derived from recommended protocols for preparing stock solutions. These concentrations are readily achievable and suitable for most biomolecule labeling experiments.

Solvent	Recommended Concentration	Molar Concentration (approx.)	Source(s)
Anhydrous DMSO or DMF	10 mg/mL	~15.8 mM	[1][14][15][16]
Anhydrous DMSO or DMF	32 mg/mL (3.2 mg in 100 μ L)	~50.6 mM	[17]
Anhydrous DMSO or DMF	10 mM	10 mM	
Anhydrous DMSO	Ready-to-use solution provided	Not specified	[18]

Molecular Weight of ROX NHS Ester is approximately 631.67 g/mol .[4][11][13][17]

Experimental Protocols

The following sections provide a detailed methodology for the dissolution of ROX NHS ester and its use in a typical biomolecule labeling reaction.

Preparing a ROX NHS Ester Stock Solution

Due to the moisture-sensitive nature of the NHS ester, it is crucial to use anhydrous solvents and handle the reagent promptly. The NHS ester moiety readily hydrolyzes in the presence of water, rendering it non-reactive[15][16].

Materials:

- ROX NHS Ester
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Microcentrifuge tubes
- Pipettes

Procedure:

- Allow the vial of ROX NHS ester to equilibrate to room temperature before opening to prevent moisture condensation[15][16].
- Prepare a stock solution by dissolving the ROX NHS ester in anhydrous DMSO or DMF. A common concentration is 10 mg/mL[1][14][15][16]. For example, add 100 μ L of anhydrous DMSO to 1 mg of ROX NHS ester.
- Vortex the solution thoroughly until the dye is completely dissolved.
- It is highly recommended to prepare the stock solution immediately before use. Do not store stock solutions for extended periods, as the NHS ester will degrade[15][16]. If short-term storage is necessary, store in a desiccated environment at -20°C[18][19].

General Protocol for Labeling Proteins with ROX NHS Ester

This protocol describes a general procedure for labeling proteins, such as antibodies, with ROX NHS ester. The optimal dye-to-protein molar ratio may need to be determined empirically for each specific protein and application.

Materials:

- Protein to be labeled in an amine-free buffer (e.g., PBS, pH 7.2-7.4 or 0.1 M sodium bicarbonate, pH 8.3-9.0)
- ROX NHS ester stock solution (from section 3.1)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0 or 1.5 M hydroxylamine, pH 8.5)
- Purification column (e.g., gel filtration or dialysis cassette)

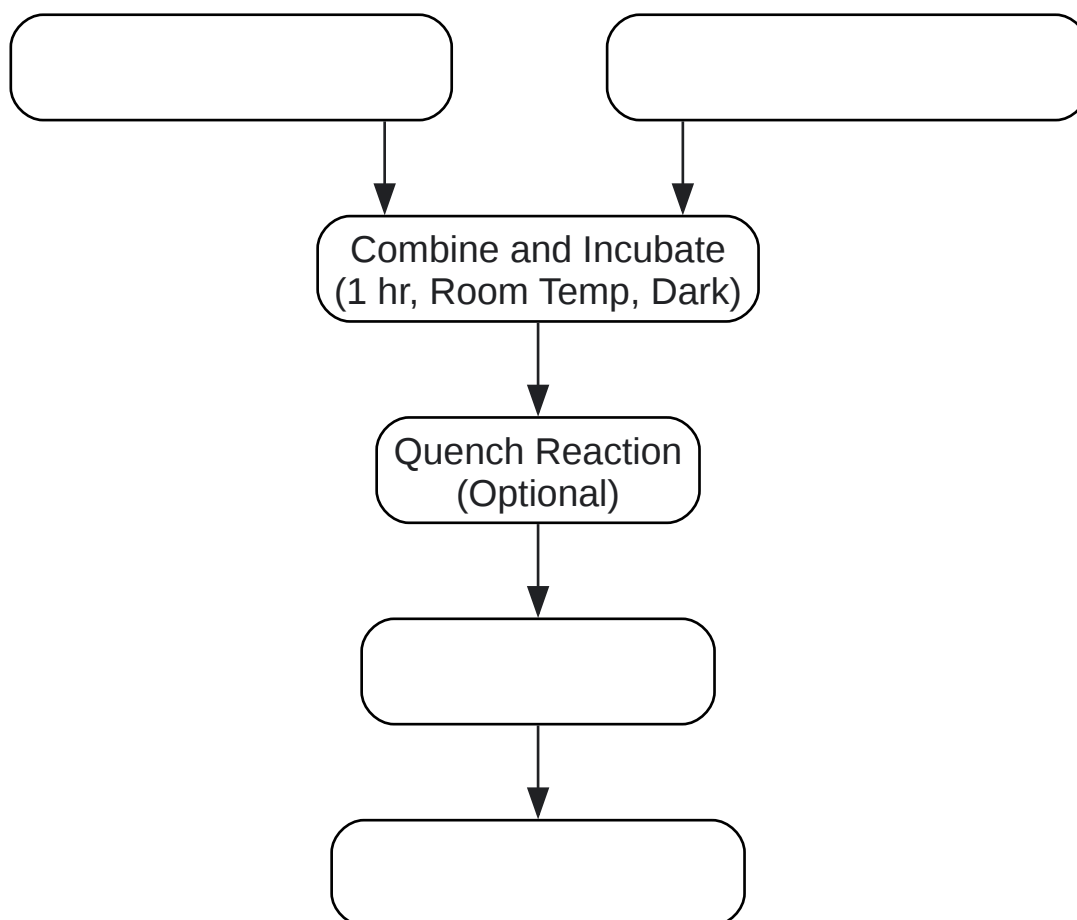
Procedure:

- **Prepare the Protein:** Ensure the protein solution is at an appropriate concentration (typically 1-10 mg/mL) in an amine-free buffer at a pH between 7 and 9[15]. Buffers containing primary amines, such as Tris or glycine, will compete with the labeling reaction and should be avoided[15]. A common labeling buffer is 0.1 M sodium bicarbonate at pH 8.3[2][19].
- **Calculate Reagent Volumes:** Determine the desired molar excess of the dye. A 10- to 20-fold molar excess of ROX NHS ester to protein is a common starting point[15][16].
- **Labeling Reaction:** Add the calculated volume of the ROX NHS ester stock solution to the protein solution while gently vortexing[1].
- **Incubation:** Incubate the reaction for 1 hour at room temperature or 2 hours on ice, protected from light[15][16].
- **Quench the Reaction (Optional):** To stop the labeling reaction, a quenching reagent can be added to react with any remaining NHS ester. Add a small volume of a concentrated amine-containing buffer, such as Tris-HCl, to a final concentration of 50-100 mM and incubate for 10-15 minutes[14].
- **Purification:** Separate the labeled protein from the unreacted dye and byproducts using a gel filtration column, dialysis, or a desalting spin column[1][14][15].
- **Storage:** Store the purified, labeled protein at 4°C for short-term use or at -20°C for long-term storage, protected from light[14][15].

Visualizations

Chemical Reaction of ROX NHS Ester with a Primary Amine

The following diagram illustrates the fundamental chemical reaction between the ROX NHS ester and a primary amine group on a biomolecule, resulting in the formation of a stable amide bond.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NHS ester protocol for labeling proteins [abberior.rocks]
- 2. interchim.fr [interchim.fr]
- 3. lumiprobe.com [lumiprobe.com]
- 4. ROX NHS ester, 6-isomer (A270266) | Antibodies.com [antibodies.com]
- 5. empbiotech.com [empbiotech.com]
- 6. lumiprobe.com [lumiprobe.com]
- 7. vectorlabs.com [vectorlabs.com]
- 8. lamborscientific.nl [lamborscientific.nl]
- 9. biotium.com [biotium.com]
- 10. 5-ROX N-succinimidyl ester - CAS-Number 209734-74-7 - Order from Chemodex [chemodex.com]
- 11. medkoo.com [medkoo.com]
- 12. vectorlabs.com [vectorlabs.com]
- 13. 5-カルボキシ-X-ローダミン N-サクシンイミジルエステル BioReagent, suitable for fluorescence | Sigma-Aldrich [sigmaaldrich.com]
- 14. youdobio.com [youdobio.com]
- 15. documents.thermofisher.com [documents.thermofisher.com]
- 16. documents.thermofisher.com [documents.thermofisher.com]
- 17. glenresearch.com [glenresearch.com]
- 18. biotium.com [biotium.com]
- 19. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [Solubility of ROX NHS ester in DMSO and other organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12282342#solubility-of-rox-nhs-ester-in-dms-and-other-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com